

Technical Guide: Physicochemical Properties of 2-Allylaniline Hydrochloride

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Compound of Interest

Compound Name: 2-Allylaniline

Cat. No.: B3051291

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Abstract

This technical guide provides a comprehensive overview of the known physicochemical properties of **2-allylaniline** hydrochloride (CAS No: 138286-02-9). Intended for professionals in research and drug development, this document consolidates available data on the compound's chemical and physical characteristics. Due to the limited availability of specific experimental data in publicly accessible literature, this guide also furnishes generalized, yet detailed, experimental protocols for the determination of key physicochemical parameters. A logical workflow for the characterization of such a compound is also presented.

Core Physicochemical Properties

2-Allylaniline hydrochloride is the salt of the aromatic amine **2-allylaniline**. The protonation of the amino group enhances its water solubility, a crucial factor in many chemical and pharmaceutical applications.

Data Presentation

The quantitative and qualitative physicochemical data for **2-allylaniline** hydrochloride are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₉ H ₁₁ N·HCl	[1]
Molecular Weight	169.65 g/mol	[1]
Appearance	White to almost white crystalline powder	
Melting Point	132 °C	TCI America
Boiling Point	Data not available	[2]
Solubility	Soluble in water	[2]
pKa	Data not available	
CAS Number	138286-02-9	TCI America

Note: Specific quantitative data for boiling point, solubility (e.g., in g/L), and pKa are not readily available in the reviewed literature. The provided information is based on supplier safety data sheets and chemical databases.

Experimental Protocols

While specific experimental procedures for determining the physicochemical properties of **2-allylaniline** hydrochloride are not detailed in the available literature, the following established methodologies are recommended for its characterization.

Synthesis of 2-Allylaniline Hydrochloride

The preparation of **2-allylaniline** hydrochloride is typically achieved through a straightforward acid-base reaction.

Materials:

- **2-allylaniline** (free base)
- Anhydrous diethyl ether (or other suitable organic solvent)
- Hydrochloric acid solution (e.g., 2 M in diethyl ether) or hydrogen chloride gas

- Round-bottom flask
- Magnetic stirrer and stir bar
- Dropping funnel (if using HCl solution) or gas inlet tube
- Büchner funnel and filter paper
- Vacuum flask

Procedure:

- Dissolve a known quantity of **2-allylaniline** in a minimal amount of anhydrous diethyl ether in a round-bottom flask equipped with a magnetic stir bar.
- Cool the solution in an ice bath.
- Slowly add a stoichiometric equivalent of hydrochloric acid solution in diethyl ether dropwise while stirring. Alternatively, bubble hydrogen chloride gas through the solution.
- A precipitate of **2-allylaniline** hydrochloride will form.
- Continue stirring in the ice bath for 30 minutes after the addition is complete to ensure full precipitation.
- Collect the solid product by vacuum filtration using a Büchner funnel.
- Wash the collected solid with a small amount of cold, anhydrous diethyl ether to remove any unreacted starting material.
- Dry the product under vacuum to yield the final **2-allylaniline** hydrochloride.[3]

Determination of Melting Point

The melting point is a critical indicator of purity.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)

- Capillary tubes (sealed at one end)
- Mortar and pestle

Procedure:

- Ensure the **2-allylaniline** hydrochloride sample is completely dry.
- Finely powder a small amount of the sample using a mortar and pestle.
- Pack the powdered sample into a capillary tube to a height of 2-3 mm.
- Place the capillary tube in the heating block of the melting point apparatus.
- Heat the sample at a rate of 10-15 °C per minute initially.
- Once the temperature is within 20 °C of the expected melting point (132 °C), reduce the heating rate to 1-2 °C per minute.
- Record the temperature at which the first liquid appears (the onset of melting) and the temperature at which the entire sample becomes a clear liquid (completion of melting). The melting point is reported as this range.

Determination of Aqueous Solubility

A quantitative measure of solubility is essential for various applications.

Materials:

- **2-allylaniline** hydrochloride
- Distilled or deionized water
- Scintillation vials or small flasks
- Shaking incubator or orbital shaker at a constant temperature (e.g., 25 °C)
- Analytical balance

- UV-Vis spectrophotometer or HPLC system
- Centrifuge
- pH meter

Procedure (Equilibrium Solubility Method):

- Prepare a series of saturated solutions by adding an excess amount of **2-allylaniline** hydrochloride to a known volume of water in several vials.
- Seal the vials and place them in a shaking incubator at a constant temperature for a sufficient period (e.g., 24-48 hours) to reach equilibrium.
- After the equilibration period, centrifuge the vials to pellet the undissolved solid.
- Carefully withdraw a known volume of the supernatant.
- Dilute the supernatant with a known volume of water to a concentration suitable for analysis.
- Determine the concentration of **2-allylaniline** hydrochloride in the diluted supernatant using a pre-validated analytical method, such as UV-Vis spectrophotometry (by creating a standard curve) or HPLC.
- Calculate the original concentration in the saturated solution, which represents the solubility.
- Measure the pH of the saturated solution.

Determination of pKa

The pKa of the conjugate acid of **2-allylaniline** can be determined to understand its ionization behavior.

Method (Potentiometric Titration):

- Accurately weigh a sample of **2-allylaniline** hydrochloride and dissolve it in a known volume of deionized water.
- Place the solution in a temperature-controlled beaker with a magnetic stirrer.

- Calibrate a pH meter with standard buffer solutions.
- Immerse the pH electrode in the sample solution.
- Titrate the solution with a standardized solution of a strong base (e.g., 0.1 M NaOH), adding the titrant in small, known increments.
- Record the pH of the solution after each addition of the titrant.
- Continue the titration well past the equivalence point.
- Plot the pH versus the volume of titrant added.
- The pKa is the pH at the half-equivalence point (the point where half of the acid has been neutralized). This can be determined from the titration curve.

Visualizations

Workflow for Physicochemical Characterization

The following diagram illustrates a logical workflow for the physicochemical characterization of a compound like **2-allylaniline** hydrochloride.

Workflow for Physicochemical Characterization

Note: No signaling pathways involving **2-allylaniline** hydrochloride were identified in the literature search.

Conclusion

This technical guide provides a summary of the currently available physicochemical properties of **2-allylaniline** hydrochloride. While core data such as molecular weight and melting point are well-documented, a notable gap exists in the public domain regarding quantitative solubility, boiling point, pKa, and detailed spectral analyses. The generalized experimental protocols provided herein offer a robust framework for researchers to determine these properties and further contribute to the comprehensive characterization of this compound. The logical workflow presented can guide the systematic investigation of similar chemical entities.

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